

# An In-depth Technical Guide to the Physicochemical Properties of 1-Chloroethanol

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## Compound of Interest

Compound Name: 1-Chloroethanol

Cat. No.: B3344066

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This technical guide provides a comprehensive overview of the boiling point and density of **1-chloroethanol**, tailored for researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for the determination of these properties and visual diagrams to illustrate key processes.

## Physicochemical Data of 1-Chloroethanol

The quantitative properties of **1-chloroethanol** are summarized in the table below. These values are predicted based on computational models.

Property	Value
Boiling Point	101.6 ± 23.0 °C[1][2]
Density	1.136 ± 0.06 g/cm <sup>3</sup> [1][2]

## Experimental Protocols for Property Determination

Accurate determination of boiling point and density is crucial for the characterization of chemical substances. The following sections detail standard laboratory procedures for these measurements.

### Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Several methods can be employed for its determination, depending on the sample volume available.

### 1. Micro-Boiling Point Determination using a Thiele Tube

This method is ideal for small sample volumes (less than 0.5 mL).<sup>[3]</sup>

- Apparatus: Thiele tube, thermometer, small test tube (Durham tube), capillary tube (sealed at one end), heating oil, and a heat source.
- Procedure:
  - A small amount of **1-chloroethanol** is placed into the small test tube.
  - A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
  - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
  - This assembly is placed in a Thiele tube filled with heating oil.
  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
  - As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating should continue until a steady stream is observed.
  - The heat source is then removed, and the apparatus is allowed to cool.
  - The boiling point is the temperature at which the liquid is drawn into the capillary tube.<sup>[3]</sup>  
<sup>[4]</sup>

### 2. Boiling Point Determination by Simple Distillation

This method is suitable for larger sample volumes (at least 5 mL).<sup>[5]</sup><sup>[6]</sup>

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, and a heat source.
- Procedure:
  - The **1-chloroethanol** sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, with the thermometer bulb positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - The flask is heated, and the liquid is brought to a boil.
  - The temperature is recorded when it becomes constant, which indicates that the vapor and liquid are in equilibrium. This constant temperature is the boiling point of the liquid.[\[5\]](#)  
[\[6\]](#)

## Determination of Density

Density is an intrinsic property of a substance, defined as its mass per unit volume.

### 1. Volumetric Method

This is a straightforward method for determining the density of a liquid.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Apparatus: A digital balance, and a calibrated volumetric instrument such as a graduated cylinder or a pipette.
- Procedure:
  - An empty, dry graduated cylinder is weighed, and its mass is recorded.
  - A specific volume of **1-chloroethanol** is carefully measured using the graduated cylinder.
  - The graduated cylinder containing the liquid is weighed again, and the combined mass is recorded.
  - The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass.

- The density is calculated by dividing the mass of the liquid by the volume it occupies.[7][8][10]

## 2. Hydrometer Method

This method provides a direct reading of the liquid's density.[7][9]

- Apparatus: A hydrometer and a container large enough for the hydrometer to float freely.
- Procedure:
  - The **1-chloroethanol** sample is poured into a suitably sized container.
  - The hydrometer is gently placed into the liquid, ensuring it floats without touching the sides of the container.
  - The density is read directly from the scale on the hydrometer at the point where the liquid surface meets the stem.[7][9]

## Visualizations

The following diagrams illustrate key experimental and synthetic workflows relevant to **1-chloroethanol**.

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